

# An In-depth Technical Guide to the Phytochemical Profile of Texasin

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Compound of Interest		
Compound Name:	Texasin	
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This document provides a comprehensive technical overview of the phytochemical profile of **Texasin** (6,7-dihydroxy-4'-methoxyisoflavone). It covers the compound's chemical properties, natural sources, and analytical methodologies. Furthermore, it explores the potential biological activities and signaling pathways associated with **Texasin**, based on the established mechanisms of the isoflavone class of compounds.

## **Executive Summary**

**Texasin** is a naturally occurring isoflavone, a class of phytoestrogens known for their diverse biological activities. Identified chemically as 6,7-dihydroxy-3-(4-methoxyphenyl)chromen-4-one, it is structurally related to other well-studied isoflavones like genistein and daidzein.[1] **Texasin** has been identified in plant species such as Trifolium pratense (Red Clover) and Baptisia australis.[1] While specific quantitative data for **Texasin** remains limited in publicly available literature, analysis of its primary plant sources reveals a rich profile of other isoflavones. This guide details the established chemical properties of **Texasin**, presents standardized protocols for isoflavone extraction and quantification, and discusses potential signaling pathways that may be modulated by this compound, drawing parallels from the broader isoflavone family.

## **Chemical and Physical Properties of Texasin**

**Texasin** is classified as a 4'-methoxyisoflavone.[1][2] Its fundamental properties are crucial for understanding its solubility, stability, and potential interactions in biological systems.



Property	Value	Source(s)
IUPAC Name	6,7-dihydroxy-3-(4- methoxyphenyl)chromen-4-one	[1]
Synonyms	6,7-Dihydroxy-4'- methoxyisoflavone	[2]
Molecular Formula	C16H12O5	[1][2]
Molecular Weight	284.26 g/mol	[1]
CAS Number	897-46-1	[1]
Melting Point	278-280 °C	[2]
Boiling Point	546 °C at 760 mmHg	[2]
Topological Polar Surface Area	76 Ų	[1]
Chemical Class	Isoflavonoids, Polyketides	[1][2]

# Phytochemical Context: Isoflavone Content in Trifolium pratense

While specific quantitative analyses for **Texasin** are not prominently featured in the reviewed literature, extensive research on its source, Trifolium pratense (Red Clover), provides valuable context on the phytochemical environment in which it exists. Red Clover extracts are known to contain a high concentration of various isoflavones.

Table 3.1: Isoflavone Composition of a Standardized Red Clover Extract (Data adapted from a Phase II clinical extract analysis)[3]



Compound	Chemical Class	Weight Percent (w/w)
Total Isoflavones	-	35.54%
Formononetin	Isoflavone	Not specified
Biochanin A	Isoflavone	Not specified
Daidzein	Isoflavone	Not specified
Genistein	Isoflavone	Not specified
Total Flavonoids	-	1.11%
Total Pterocarpans	-	0.06%

Another study quantified the total isoflavone levels in Trifolium pratense at 12.56 mg/g of dry matter.[4] These tables highlight that **Texasin** is a constituent within a complex mixture of structurally related and biologically active compounds.

#### **Experimental Protocols**

The isolation and quantification of isoflavones like **Texasin** from plant matrices require standardized and validated methodologies. Below are detailed protocols representative of those used in phytochemical research on isoflavone-rich plants.

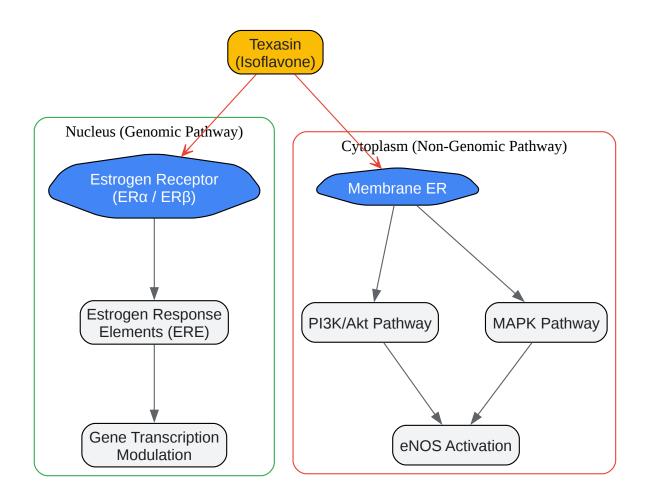
This protocol is optimized for the extraction of isoflavones from species in the Fabaceae family, such as Trifolium pratense.[4]

- Sample Preparation: Air-dry the plant material (e.g., aerial parts) at room temperature and grind into a fine powder.
- Extraction Solvent: Prepare a 50% aqueous methanol (MeOH) solution.
- Reflux Extraction:
  - Place 1 gram of the powdered plant material into a round-bottom flask.
  - Add the extraction solvent at a plant material-to-solvent ratio of 1:125 (w/v).

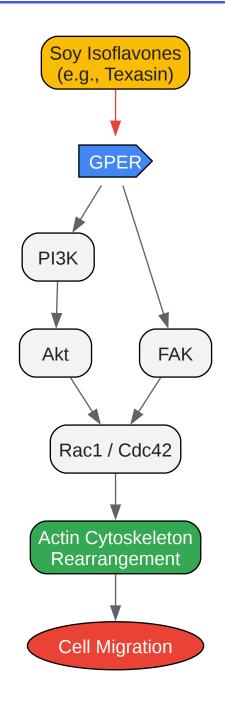


- o Connect the flask to a reflux condenser.
- Heat the mixture and maintain at a gentle boil for 60 minutes.
- Filtration and Storage: After cooling, filter the extract through a suitable filter paper. Store the resulting filtrate at 4°C in a dark container prior to analysis.









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#### References



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- 2. 5,7-Dihydroxy-4'-methoxyisoflavone, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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